

Application Notes and Protocols for 3BP-3940 in Targeted Radionuclide Therapy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3BP-3940

Cat. No.: B12381526

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Introduction

3BP-3940 is a potent and selective peptide-based inhibitor of Fibroblast Activation Protein (FAP), a transmembrane serine protease highly expressed on cancer-associated fibroblasts (CAFs) in the tumor microenvironment of numerous solid cancers.[1] This differential expression makes FAP an attractive target for targeted radionuclide therapy (TRT). **3BP-3940**, when chelated with a radionuclide, can be used for both diagnostic imaging and therapeutic purposes, a concept known as theranostics. This document provides detailed application notes and protocols for the use of **3BP-3940** in a research and preclinical setting.

Mechanism of Action: Targeting the Tumor Microenvironment

3BP-3940 targets FAP on CAFs, which are integral components of the tumor microenvironment and play a crucial role in tumor growth, invasion, and metastasis.[1] By delivering radionuclides directly to the tumor stroma, **3BP-3940**-based radiopharmaceuticals can irradiate not only the

FAP-expressing CAFs but also the neighboring cancer cells through a "cross-fire" effect, particularly with beta- and alpha-emitting radionuclides.

FAP Signaling Pathway

Fibroblast Activation Protein (FAP) is implicated in several signaling pathways that promote a pro-tumoral microenvironment. One key pathway involves the activation of STAT3, leading to the production of CCL2, which in turn recruits myeloid-derived suppressor cells (MDSCs) and promotes tumor growth and immunosuppression.



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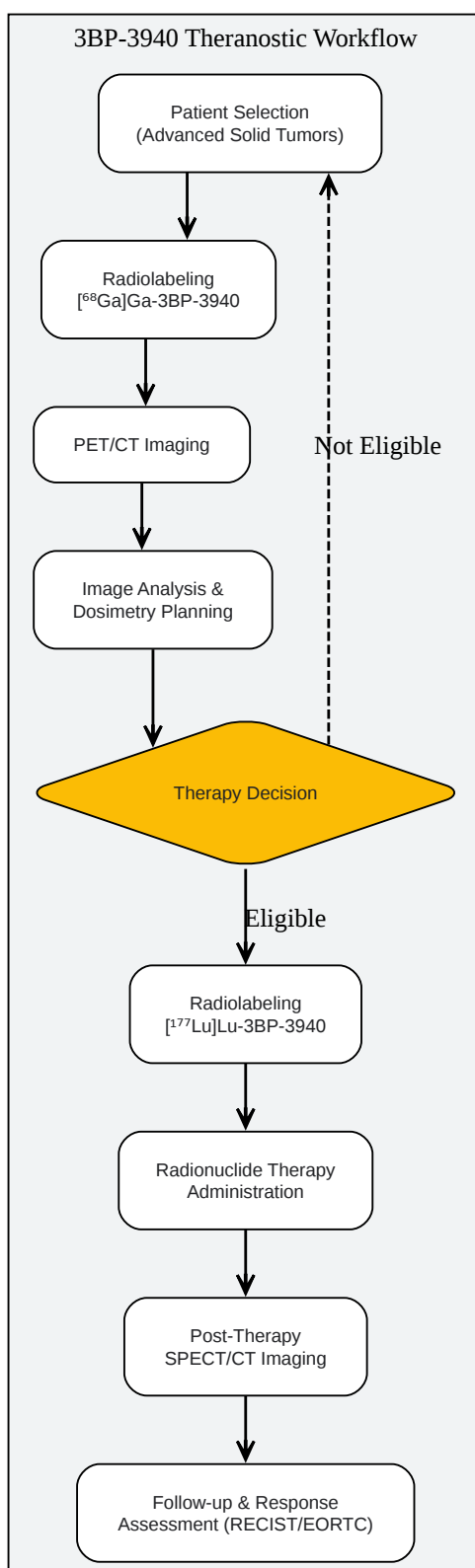
FAP-mediated STAT3-CCL2 signaling pathway in CAFs.

Theranostic Approach with 3BP-3940

The DOTA chelator conjugated to **3BP-3940** allows for the labeling with various metallic radionuclides, enabling a theranostic approach. Gallium-68 (^{68}Ga) is used for PET imaging to visualize FAP expression and determine patient eligibility for therapy, while Lutetium-177 (^{177}Lu), Yttrium-90 (^{90}Y), or Actinium-225 (^{225}Ac) can be used for therapy.[2]

Theranostic Workflow

The following diagram illustrates the typical workflow for the theranostic use of **3BP-3940**.



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Workflow for **3BP-3940** targeted radionuclide therapy.

Data Presentation

Radiopharmaceutical Production and Quality Control

Parameter	[⁶⁸ Ga]Ga-3BP-3940	[¹⁷⁷ Lu]Lu-3BP-3940
Precursor Amount	50 µg	50 µg/GBq
Radiochemical Yield (RCY)	≥90% (decay-corrected)	91.5 ± 9.1%
Radiochemical Purity (RCP)	>95% (HPLC)	96.8 ± 1.2% (HPLC)
Automated Synthesizer	Trasis miniAllinOne / GAIA	Trasis miniAllinOne
Reaction Temperature	85°C	85°C
Reaction Time	15-20 min	30 min

Data compiled from multiple sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)

First-in-Human Clinical Study Overview (n=28)

Parameter	Value
Patient Population	Advanced metastatic cancers (pancreatic, breast, lung, etc.)
Radionuclides Used for Therapy	^{177}Lu , ^{90}Y , ^{225}Ac (alone or in tandem)
Cumulative Activity (^{177}Lu)	12.6 ± 11.5 GBq (up to 43.1 GBq)
Cumulative Activity (^{90}Y)	9.8 ± 7.2 GBq (up to 25.7 GBq)
Cumulative Activity (^{225}Ac)	15.2 ± 8.5 MBq (up to 33 MBq)
Treatment Cycles	1-5
Response Rate (n=28)	
Complete Remission	4% (n=1)
Partial Remission	14% (n=4)
Stable Disease	11% (n=3)
Progressive Disease	32% (n=9)
Median Overall Survival (PDAC, n=7)	9.5 months

Data from a first-in-human study.[\[2\]](#)

Experimental Protocols

Protocol 1: Automated Radiolabeling of 3BP-3940 with Gallium-68

Materials:

- **3BP-3940** peptide precursor
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- Trasis miniAllinOne or GAIA synthesis module

- Reagents: Sodium acetate buffer (1 M), sterile water for injection, ethanol, C18 purification cartridge.
- Quality control equipment: HPLC with radioactivity detector, TLC system.

Procedure:

- System Preparation: Prepare the automated synthesis module according to the manufacturer's instructions.
- Reagent Preparation:
 - Dissolve 50 µg of **3BP-3940** in 2 mL of 1 M sodium acetate buffer.
- ⁶⁸Ga Elution: Elute the ⁶⁸Ge/⁶⁸Ga generator with HCl.
- Radiolabeling Reaction:
 - Transfer the ⁶⁸Ga eluate to the reaction vessel containing the **3BP-3940** solution.
 - Heat the reaction mixture at 85°C for 15 minutes.[3]
- Purification:
 - Pass the reaction mixture through a C18 cartridge to trap the [⁶⁸Ga]Ga-**3BP-3940**.
 - Wash the cartridge with sterile water.
 - Elute the final product with ethanol and formulate in saline.
- Quality Control:
 - Determine the radiochemical purity (RCP) using radio-HPLC and/or radio-TLC. The RCP should be >95%.
 - Perform sterility and endotoxin testing as required for clinical use.

Protocol 2: Automated Radiolabeling of 3BP-3940 with Lutetium-177

Materials:

- **3BP-3940** peptide precursor
- $^{177}\text{LuCl}_3$ solution
- Trasis miniAllinOne synthesis module
- Reagents: Ascorbic acid buffer (0.1 M), gentisic acid, sterile water for injection, ethanol, C18 purification cartridge.
- Quality control equipment: HPLC with radioactivity detector, TLC system.

Procedure:

- System Preparation: Set up the automated synthesis module.
- Reagent Preparation:
 - Prepare a solution of **3BP-3940** at a concentration of 50 $\mu\text{g}/\text{GBq}$ of ^{177}Lu .
 - Prepare a 0.1 M ascorbic acid buffer containing gentisic acid (pH 4.5).
- Radiolabeling Reaction:
 - Combine the $^{177}\text{LuCl}_3$ solution with the **3BP-3940** precursor in the ascorbic acid buffer.
 - Heat the reaction mixture at 85°C for 30 minutes.[\[4\]](#)
- Purification:
 - Purify the ^{177}Lu -**3BP-3940** using a C18 cartridge as described for the ^{68}Ga labeling.
- Quality Control:
 - Determine the RCP by radio-HPLC and/or radio-TLC. The RCP should be >95%.

- Perform sterility and endotoxin testing.

Protocol 3: Representative Clinical Administration and Imaging Protocol

Patient Preparation:

- Adequate hydration is recommended before and after administration of the radiopharmaceutical.

Diagnostic Imaging with [^{68}Ga]Ga-**3BP-3940**:

- Administration: Administer approximately 150 MBq of [^{68}Ga]Ga-**3BP-3940** intravenously.[6]
- Imaging: Perform a whole-body PET/CT scan 60 minutes post-injection.[6]

Targeted Radionuclide Therapy with [^{177}Lu]Lu-**3BP-3940**:

- Administration: Administer the therapeutic dose of [^{177}Lu]Lu-**3BP-3940** (e.g., up to 9.7 GBq per cycle) as a slow intravenous infusion.[6]
- Post-Therapy Imaging: Perform whole-body SPECT/CT scans at multiple time points (e.g., 24, 48, and 72 hours) post-infusion for dosimetry calculations.
- Monitoring: Monitor the patient for any adverse effects during and after the infusion.

Disclaimer: These protocols are provided for informational purposes for research and preclinical development. Clinical applications must be conducted under approved clinical trial protocols and in accordance with all applicable regulations.

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- To cite this document: BenchChem. [Application Notes and Protocols for 3BP-3940 in Targeted Radionuclide Therapy]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12381526/docs#application-notes-and-protocols-for-3bp-3940-in-targeted-radionuclide-therapy\]](https://www.benchchem.com/product/b12381526/docs#application-notes-and-protocols-for-3bp-3940-in-targeted-radionuclide-therapy)

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